

Safeguarding Your Research: A Comprehensive Guide to Handling M-31850

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Compound of Interest

Compound Name: M-31850

Cat. No.: B1675844

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For researchers and scientists at the forefront of drug development, the safe and effective handling of specialized chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the personal protective equipment (PPE) required when working with **M-31850**, a potent β -hexosaminidase inhibitor. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling Protocols

M-31850 (CAS Number: 281224-40-6) requires careful handling in a controlled laboratory environment. The following tables summarize the necessary personal protective equipment and immediate first aid measures.

Personal Protective Equipment (PPE)

Equipment	Specification	Rationale
Hand Protection	Nitrile rubber gloves.	Provides a barrier against skin contact.
Eye Protection	Safety glasses with side-shields or goggles.	Protects eyes from potential splashes.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	Minimizes inhalation exposure.

First Aid Measures

In the event of exposure to **M-31850**, immediate action is crucial. The following table outlines the initial first aid steps to be taken.

Exposure Route	First Aid Procedure
Eye Contact	Remove any contact lenses. Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Operational and Disposal Plans

Proper operational procedures and disposal methods are essential for the safe use of **M-31850** in a laboratory setting.

Storage and Handling Workflow

Correct storage and handling are critical to maintain the stability and efficacy of **M-31850**, as well as to ensure the safety of laboratory personnel. Stock solutions of **M-31850** should be stored at -20°C for up to 3 months.



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